

# Personal protective equipment for handling Isopropyl cinnamate

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## Compound of Interest

Compound Name: Isopropyl cinnamate

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## Essential Safety and Handling Guide for Isopropyl Cinnamate

This guide provides crucial safety protocols, personal protective equipment (PPE) recommendations, and operational procedures for the handling and disposal of **Isopropyl Cinnamate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Hazard Identification and Safety Profile

**Isopropyl cinnamate** is a combustible liquid that can cause skin and eye irritation.<sup>[1]</sup> Prolonged or repeated exposure may lead to skin sensitization or dermatitis.<sup>[1]</sup> While some safety data sheets (SDS) do not classify it as hazardous under the 2012 OSHA Hazard Communication Standard, others indicate potential hazards that necessitate careful handling.<sup>[1][2][3]</sup>

Primary Routes of Exposure: Inhalation, ingestion, and direct contact with skin and eyes.<sup>[1]</sup>

Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids.<sup>[1][3]</sup>

## Physical and Chemical Properties

A summary of key quantitative data for **Isopropyl Cinnamate** is provided below for easy reference.

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O <sub>2</sub>	[1]
Molecular Weight	190.24 g/mol	[1][4]
Appearance	Colorless to pale yellow liquid	[1][5][6]
Odor	Sweet, balsamic, cinnamon-like	[1][6]
Boiling Point	268 - 273 °C (514.4 - 521.4 °F)	[1][2][3]
Flash Point	94 - 110 °C (201.2 - 230 °F)	[1][2][3]
Density	~1.02 g/mL at 25 °C	[6]
Solubility	Insoluble in water; Soluble in alcohol and organic solvents	[1][6][7]

## Personal Protective Equipment (PPE) and Engineering Controls

Adherence to the following PPE and engineering controls is mandatory to minimize exposure and ensure safety.

Control	Specification	Source(s)
Engineering Controls	Work in a well-ventilated area. The use of a laboratory fume hood is strongly recommended.	[1][8]
Eye and Face Protection	Wear chemical safety goggles or a face shield. Protection must comply with OSHA 29 CFR 1910.133 or European Standard EN166.	[1][2][9]
Skin Protection	Wear a lab coat and appropriate chemical-resistant gloves (e.g., Nitrile). Impervious clothing should be used when there is a risk of splashing.	[1][2][8][10]
Respiratory Protection	Not typically required under normal conditions with adequate ventilation. If vapors or mists are generated and ventilation is insufficient, use a NIOSH-approved respirator.	[1][2][10]

## Step-by-Step Operational Plan for Handling

### Routine Handling Procedure:

- Preparation: Before handling, ensure the work area is clean and uncluttered. Confirm that an eyewash station and safety shower are accessible.
- Don PPE: Put on all required personal protective equipment, including a lab coat, safety goggles, and chemical-resistant gloves.
- Ventilation: Perform all manipulations of **Isopropyl cinnamate** inside a certified chemical fume hood to minimize inhalation exposure.[8]

- Dispensing: Carefully dispense the required amount of the chemical, avoiding splashing. Keep the container tightly closed when not in use.[\[2\]](#)[\[5\]](#)
- Heating: Keep away from heat, sparks, and open flames as it is a combustible liquid.[\[2\]](#)[\[3\]](#)
- Post-Handling: After use, wipe down the work area. Wash hands and any exposed skin thoroughly with soap and water.[\[7\]](#)
- Storage: Store **Isopropyl cinnamate** in a tightly sealed container in a cool, dry, and well-ventilated area designated for flammable liquids.[\[1\]](#)[\[2\]](#)[\[5\]](#)

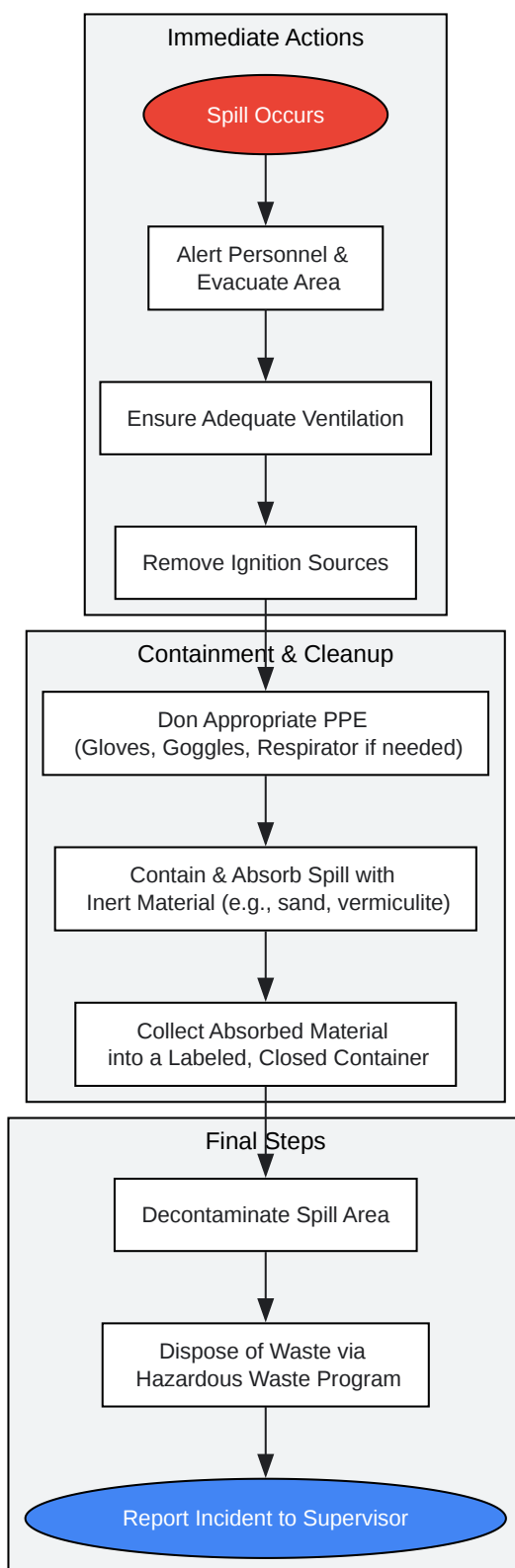
## Emergency and Disposal Plans

### First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[\[2\]](#)[\[5\]](#)
- Skin Contact: Remove contaminated clothing and shoes. Wash the affected area immediately with soap and plenty of water. Get medical attention if irritation develops.[\[2\]](#)[\[5\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.[\[2\]](#)[\[5\]](#)
- Ingestion: Do not induce vomiting. Clean the mouth with water and seek immediate medical attention.[\[2\]](#)[\[5\]](#)

### Spill Response Protocol:

In the event of a spill, follow the workflow below. The primary objective is to contain and clean the spill safely while protecting all personnel.



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Caption: Workflow for **Isopropyl Cinnamate** Spill Response.

### Disposal Plan:

All waste containing **Isopropyl cinnamate** must be treated as hazardous waste.

- Collection: Collect all chemical waste, including contaminated absorbent materials from spills, in a suitable, clearly labeled, and tightly sealed container.[2][3]
- Segregation: Do not mix with other waste streams unless explicitly permitted.
- Disposal: Dispose of the waste through your institution's designated hazardous waste management program. Adhere to all local, regional, and national regulations.[1] Do not pour down the drain or release it into the environment.[1]

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